

Practical Guide to the Handling and Storage of 3-Methoxyisonicotinaldehyde

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Compound of Interest

Compound Name: 3-Methoxyisonicotinaldehyde

CAS No.: 1849-52-1

Cat. No.: B112165

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Methoxyisonicotinaldehyde, a substituted pyridinecarboxaldehyde, is a versatile building block in modern organic synthesis and medicinal chemistry. Its unique electronic and structural features, arising from the interplay of the electron-withdrawing aldehyde group and the electron-donating methoxy group on the pyridine ring, make it a valuable precursor for the synthesis of a diverse range of heterocyclic compounds.^{[1][2]} These derivatives are of significant interest in drug discovery, with applications in the development of novel therapeutic agents.^{[1][3]}

This guide provides a comprehensive overview of the essential practices for the safe handling, storage, and utilization of **3-Methoxyisonicotinaldehyde** in a laboratory setting. By understanding the chemical nature of this compound and adhering to the recommended protocols, researchers can ensure the integrity of their experiments, maintain a safe working environment, and maximize the potential of this important synthetic intermediate.

Material Properties and Characterization

A thorough understanding of the physicochemical properties of **3-Methoxyisonicotinaldehyde** is fundamental to its proper handling and use.

Property	Value	Source(s)
Chemical Name	3-Methoxyisonicotinaldehyde	[4][5]
Synonyms	3-Methoxypyridine-4-carboxaldehyde	[5]
CAS Number	1849-52-1	[4][5]
Molecular Formula	C ₇ H ₇ NO ₂	[4][5]
Molecular Weight	137.14 g/mol	[5]
Appearance	White to yellow or brown solid, semi-solid, or liquid	[4][6]
Melting Point	36-37 °C	[6]
Boiling Point	80 °C at 1 Torr	[6]
pKa (Predicted)	2.86 ± 0.10	[6]

Safety and Hazard Assessment

3-Methoxyisonicotinaldehyde is a chemical that requires careful handling to minimize potential health risks. The following hazard information is compiled from available safety data sheets (SDS).

GHS Hazard Statements:[4]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Precautionary Statements:[4]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Causality of Hazards

The aldehyde functional group is susceptible to oxidation and can be irritating to mucous membranes and the respiratory tract. The pyridine core, while a common motif in pharmaceuticals, can also exhibit toxicity. The combination of these functionalities necessitates the use of appropriate personal protective equipment (PPE) and engineering controls to prevent exposure.

Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures is paramount to ensure the safety of laboratory personnel.

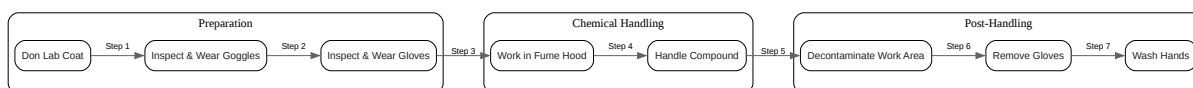
Engineering Controls

- Fume Hood: All handling of **3-Methoxyisonicotinaldehyde**, especially when in solid form or when preparing solutions, should be conducted in a well-ventilated chemical fume hood to minimize the risk of inhalation.[7]

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes and dust.[7]

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) should be worn at all times. Gloves should be inspected before use and changed immediately if contaminated.[7]
- **Skin and Body Protection:** A laboratory coat must be worn to prevent skin contact. For larger quantities or when there is a significant risk of splashing, additional protective clothing may be necessary.[7]



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Figure 1: Workflow for donning and doffing PPE for handling **3-Methoxyisonicotinaldehyde**.

Storage and Stability

Proper storage is crucial to maintain the purity and stability of **3-Methoxyisonicotinaldehyde**.

Parameter	Recommendation	Rationale
Temperature	2-8°C or in a freezer under -20°C.	To minimize degradation and potential side reactions.[4][6]
Atmosphere	Under an inert atmosphere (e.g., argon or nitrogen).	To prevent oxidation of the aldehyde group.[1][6]
Light	Keep in a dark place.	To prevent light-induced degradation.[4]
Container	Tightly sealed, appropriate chemical-resistant container.	To prevent contamination and exposure to moisture and air.

Incompatibilities:

- Strong Oxidizing Agents: Can lead to vigorous and potentially exothermic reactions with the aldehyde group.[\[1\]](#)
- Strong Reducing Agents: Can reduce the aldehyde functionality.[\[1\]](#)
- Strong Bases and Acids: May catalyze side reactions or degradation of the compound.[\[1\]](#)

Solubility and Solution Preparation

While comprehensive quantitative solubility data is not readily available in the literature, qualitative information and data from similar compounds suggest the following:

Solvent	Expected Solubility	Notes
Dimethyl Sulfoxide (DMSO)	Soluble	A common solvent for preparing stock solutions of organic compounds for biological screening. [8]
N,N-Dimethylformamide (DMF)	Soluble	Another polar aprotic solvent suitable for dissolving many organic molecules.
Methanol, Ethanol	Soluble	Polar protic solvents that should readily dissolve the compound.
Dichloromethane	Soluble	A common organic solvent for reactions and purification.
Water	Slightly Soluble to Insoluble	The presence of the pyridine ring and polar functional groups may impart some water solubility, but the overall molecule is largely organic.

Protocol for Preparing a Stock Solution

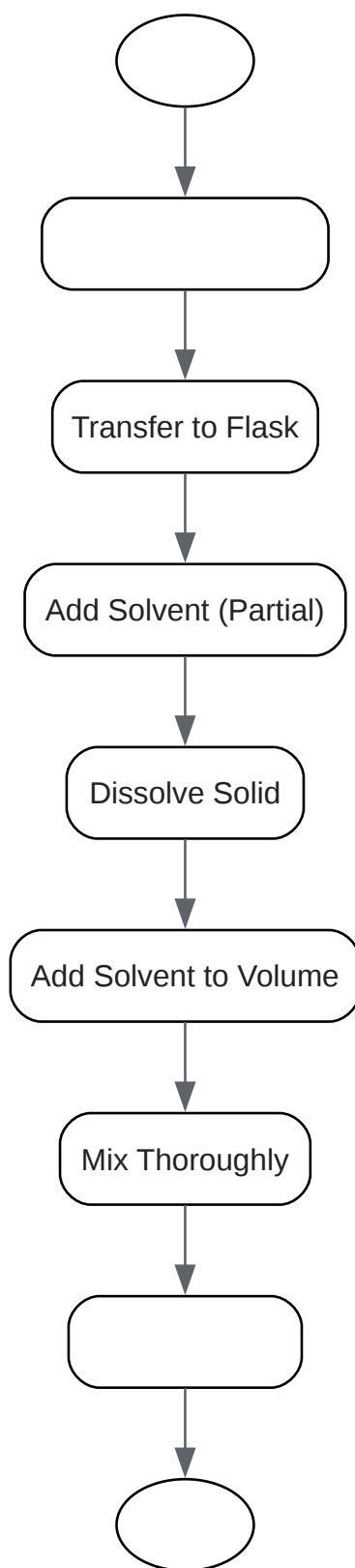
This protocol provides a general guideline for preparing a stock solution of **3-Methoxyisonicotinaldehyde**. The final concentration and choice of solvent will depend on the specific experimental requirements.

Materials:

- **3-Methoxyisonicotinaldehyde**
- Anhydrous solvent of choice (e.g., DMSO)
- Appropriate volumetric flask
- Magnetic stirrer and stir bar (optional)
- Pipettes

Procedure:

- **Weighing:** Accurately weigh the desired amount of **3-Methoxyisonicotinaldehyde** in a clean, dry container inside a fume hood.
- **Transfer:** Carefully transfer the weighed compound to the volumetric flask.
- **Initial Solvation:** Add a portion of the solvent to the volumetric flask (approximately half of the final volume).
- **Dissolution:** Gently swirl the flask or use a magnetic stirrer to facilitate dissolution. Sonication may be used cautiously if needed.
- **Final Volume:** Once the solid is completely dissolved, add the solvent to the calibration mark of the volumetric flask.
- **Mixing:** Cap the flask and invert it several times to ensure a homogeneous solution.
- **Storage:** Store the stock solution in a tightly sealed container at the recommended temperature (typically -20°C or -80°C for long-term storage) and protected from light.



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Figure 2: Step-by-step workflow for preparing a stock solution of **3-Methoxyisonicotinaldehyde**.

Reactivity and Synthetic Applications

3-Methoxyisonicotinaldehyde is a valuable precursor in the synthesis of various heterocyclic compounds. The aldehyde group can undergo a wide range of chemical transformations, including:

- Reductive Amination: To form substituted aminomethylpyridines.
- Wittig Reaction: To generate substituted vinylpyridines.
- Condensation Reactions: With active methylene compounds to build more complex heterocyclic systems.
- Oxidation: To the corresponding carboxylic acid.
- Reduction: To the corresponding alcohol.

The pyridine nitrogen can also participate in reactions, such as N-oxidation or quaternization, further expanding its synthetic utility.

Spill Management and Waste Disposal

In the event of a spill, follow these procedures:

Small Spills:

- Wear appropriate PPE.
- Absorb the spill with an inert material such as vermiculite, sand, or a commercial sorbent.
- Collect the absorbed material into a sealed container for proper disposal.
- Clean the spill area with a suitable solvent and then with soap and water.

Large Spills:

- Evacuate the area immediately.
- Alert others in the vicinity and contact the appropriate emergency response team.
- Prevent the spill from entering drains or waterways.

Waste Disposal:

- All waste containing **3-Methoxyisonicotinaldehyde**, including contaminated materials and excess solutions, should be considered hazardous waste.[9]
- Dispose of chemical waste in accordance with local, state, and federal regulations.[9][10]
- Do not dispose of this chemical down the drain.
- Consult your institution's environmental health and safety (EHS) office for specific disposal guidelines.

Conclusion

3-Methoxyisonicotinaldehyde is a key building block for the synthesis of diverse and potentially bioactive molecules. By adhering to the guidelines outlined in this document for its handling, storage, and use, researchers can work safely and effectively with this compound. A proactive approach to safety, grounded in a solid understanding of the material's properties, is essential for successful and responsible scientific investigation.

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Sources

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